

Essential Safety and Logistical Information for Handling 4'-Chlorobutyrophenone

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Compound of Interest

Compound Name: 4'-Chlorobutyrophenone

Cat. No.: B3024919

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals like **4'-Chlorobutyrophenone** is paramount. This document provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

4'-Chlorobutyrophenone is classified as harmful if swallowed and may cause an allergic skin reaction[1]. A derivative, 4'-tert-Butyl-4-chlorobutyrophenone, is noted to cause serious eye damage[2]. Therefore, strict adherence to PPE protocols is mandatory.

Recommended Personal Protective Equipment:

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.[3][4][5]	To protect eyes from splashes and accidental contact.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).	To prevent skin contact and potential allergic reactions[3][6].
Body Protection	A lab coat or chemical-resistant coveralls.[5][7][8]	To protect skin and clothing from spills.
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator (e.g., N95 dust mask) may be necessary if ventilation is inadequate or when handling powders[3][4].	To avoid inhalation of vapors or aerosols.
Footwear	Closed-toe shoes.[5]	To protect feet from spills.

Operational Plan: Step-by-Step Handling Procedure

Adherence to a standardized operational plan minimizes the risk of exposure and accidents.

- Preparation:
 - Ensure the work area is clean and uncluttered.
 - Verify that a safety shower and eyewash station are readily accessible[4].
 - Confirm adequate ventilation, such as a chemical fume hood.
 - Don all required PPE as specified in the table above.
- Handling:
 - Avoid direct contact with skin, eyes, and clothing[9].
 - Prevent inhalation of any vapors or mists[4].

- Use spark-proof tools and equipment to prevent ignition, as the substance is a combustible liquid[3][10].
- Keep containers tightly closed when not in use to prevent evaporation and contamination[9][11].
- In Case of Exposure:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention[6][9].
 - Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Get medical attention if irritation develops or persists[6][9].
 - Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms occur[6][9].
 - Ingestion: Rinse mouth with water and drink plenty of water afterward. Do not induce vomiting. Seek immediate medical attention[6][9].

Disposal Plan

Proper disposal of **4'-Chlorobutyrophenone** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect waste in a suitable, labeled, and tightly sealed container that is compatible with the chemical[11].
 - Do not mix with other waste streams to avoid potentially hazardous reactions[11].
- Storage of Waste:
 - Store waste containers in a designated, cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents[9].
- Disposal Procedure:

- Dispose of the chemical waste in accordance with all applicable federal, state, and local environmental regulations[6][11].
- It is recommended to use a licensed chemical waste disposal company for the final disposal of the material[12].
- Do not dispose of down the drain or into the environment[6][10].

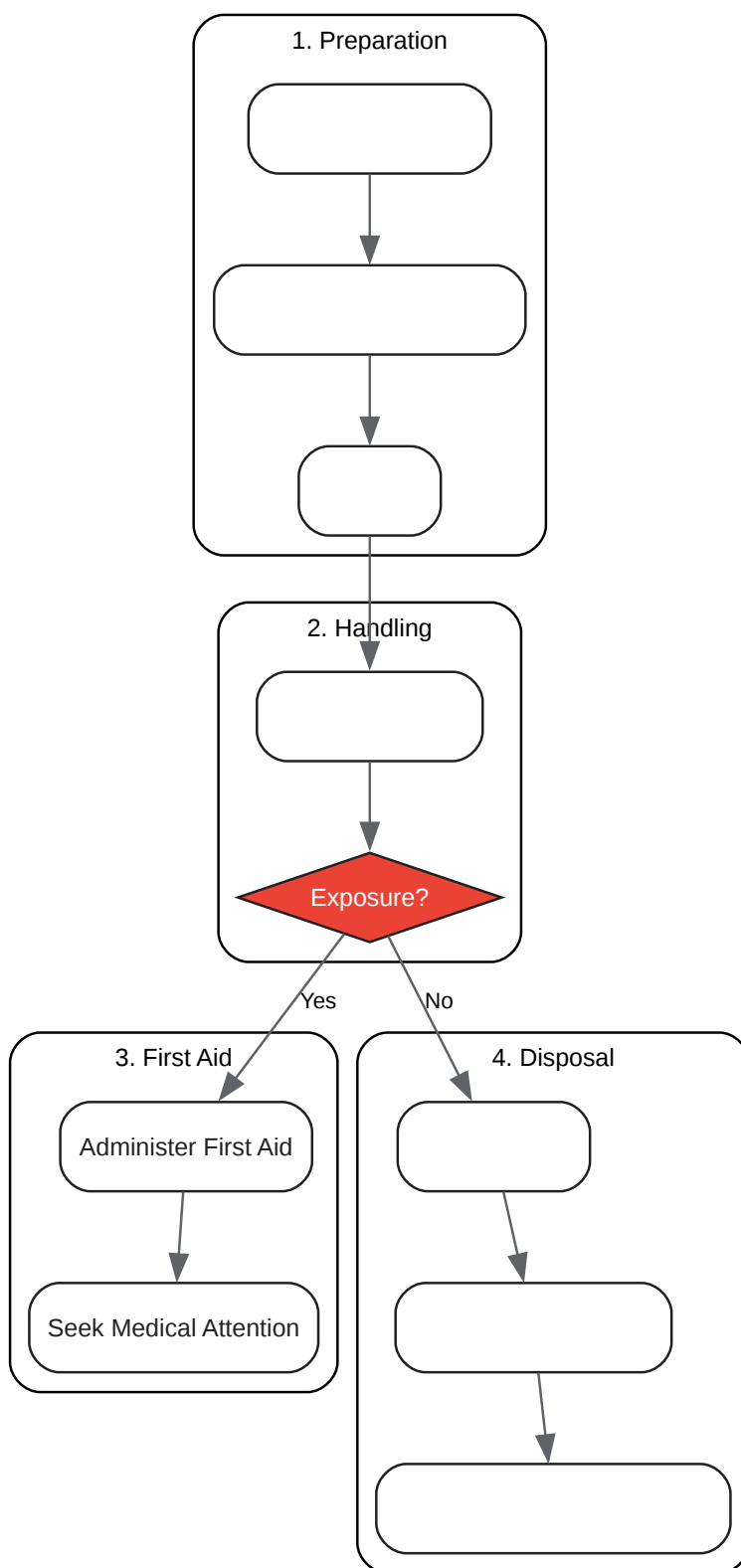
Quantitative Data

The following table summarizes key quantitative data for **4'-Chlorobutyrophenone**.

Property	Value
Molecular Formula	C ₁₀ H ₁₁ ClO[1]
Molecular Weight	182.64 g/mol [1]
Melting Point	19 - 20 °C / 66.2 - 68 °F[9]
Boiling Point	138 - 140 °C / 280.4 - 284 °F[9]
Flash Point	> 110 °C / > 230 °F[9]
Density	1.137 g/mL at 25 °C[3]

Experimental Workflow

The following diagram illustrates the logical workflow for the safe handling of **4'-Chlorobutyrophenone**, from initial preparation to final disposal.



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Caption: Workflow for Safe Handling of **4'-Chlorobutyrophenone**.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 4'-Chlorobutyrophenone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3024919#personal-protective-equipment-for-handling-4-chlorobutyrophenone]

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